

Technical Guide: Certificate of Analysis for rac 3,4-Dihydroxymandelic Acid-d3

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Compound of Interest

Compound Name: *rac 3,4-Dihydroxymandelic Acid-d3*

Cat. No.: *B15555113*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the quality control and certification of **rac 3,4-Dihydroxymandelic Acid-d3**. The information is compiled from a representative Certificate of Analysis and supplemented with detailed, illustrative experimental protocols for the analytical techniques employed. This document is intended to serve as a comprehensive resource for researchers and professionals in drug development and other scientific fields who utilize deuterated standards.

Quantitative and Qualitative Data Summary

The following tables summarize the key analytical data for a representative batch of **rac 3,4-Dihydroxymandelic Acid-d3**.

Table 1: General Properties and Specifications

Parameter	Specification	Result
Product Name	rac 3,4-Dihydroxymandelic Acid-d3	-
Molecular Formula	C ₈ H ₅ D ₃ O ₅	Conforms
Molecular Weight	187.16	Conforms
Appearance	White to Off-White Solid	White to Off-White Solid
Solubility	-	DMSO (Slightly), Methanol (Slightly)[1]
Long Term Storage	-	-20°C, Inert atmosphere[1]

Table 2: Purity and Isotopic Enrichment

Analytical Test	Specification	Result
Purity	>95%	Conforms
HPLC Purity	>95%	96.80% (at 230 nm)[1]
Isotopic Purity	>95%	97.8%[1]
NMR	Conforms to Structure	Conforms
Mass Spectrometry (MS)	Conforms to Structure	Conforms
Elemental Analysis	Conforms	%C: 50.78, %H: 3.95

Table 3: Isotopic Distribution

Isotopic Species	Normalized Intensity (%)
d0	0.23
d1	0.21
d2	0.10
d3	0.39
d4	0.72
d5	7.83
d6	90.53

Data based on 2M-1 as per the certificate of analysis.[\[1\]](#)

Experimental Protocols

The following are detailed, representative methodologies for the key experiments cited in the Certificate of Analysis. While the exact conditions for a specific batch may vary, these protocols are based on established analytical practices for catecholamine metabolites and deuterated standards.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is designed to separate and quantify **rac 3,4-Dihydroxymandelic Acid-d3** from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is commonly used for the separation of catecholamine metabolites.[\[2\]](#)
- Mobile Phase: A gradient elution is often employed. For example, a mixture of an aqueous buffer (e.g., 20 mM NaH₂PO₄, pH adjusted to 4.0) and an organic solvent (e.g., Methanol or Acetonitrile).[\[2\]](#)

- Flow Rate: A typical flow rate is 0.5 mL/min.[2]
- Column Temperature: Maintained at a constant temperature, for instance, 30°C, to ensure reproducibility.
- Detection: UV detection at 230 nm, as specified in the Certificate of Analysis, is used for quantification.[1]
- Injection Volume: 10 µL.[2]
- Procedure:
 - A standard solution of **rac 3,4-Dihydroxymandelic Acid-d3** is prepared in a suitable solvent (e.g., Methanol).
 - The HPLC system is equilibrated with the mobile phase until a stable baseline is achieved.
 - The standard solution is injected, and the chromatogram is recorded.
 - The purity is calculated based on the area of the main peak relative to the total area of all peaks in the chromatogram.

Mass Spectrometry (MS) for Structural Confirmation and Isotopic Purity

Mass spectrometry is a critical technique for confirming the molecular weight and determining the isotopic distribution of the deuterated compound.

- Instrumentation: A high-resolution mass spectrometer (HRMS), often coupled with a liquid chromatography system (LC-MS).
- Ionization Mode: Electrospray ionization (ESI) is a common technique for this type of molecule.
- Mass Analyzer: A time-of-flight (TOF) or Orbitrap analyzer provides the high resolution needed to distinguish between different isotopologues.
- Procedure for Structural Confirmation:

- The sample is introduced into the mass spectrometer.
- The mass spectrum is acquired, and the mass-to-charge ratio (m/z) of the molecular ion is determined.
- This observed m/z is compared to the theoretical m/z of **rac 3,4-Dihydroxymandelic Acid-d3** to confirm its identity.
- Procedure for Isotopic Purity:
 - A full scan mass spectrum is acquired.
 - The isotopic cluster of the molecular ion is analyzed.
 - The relative intensities of the peaks corresponding to the unlabeled compound (d_0) and the various deuterated species (d_1 , d_2 , d_3 , etc.) are measured.
 - The isotopic purity is calculated from the relative abundance of the desired deuterated species.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy provides detailed information about the molecular structure and confirms the position of the deuterium labels.

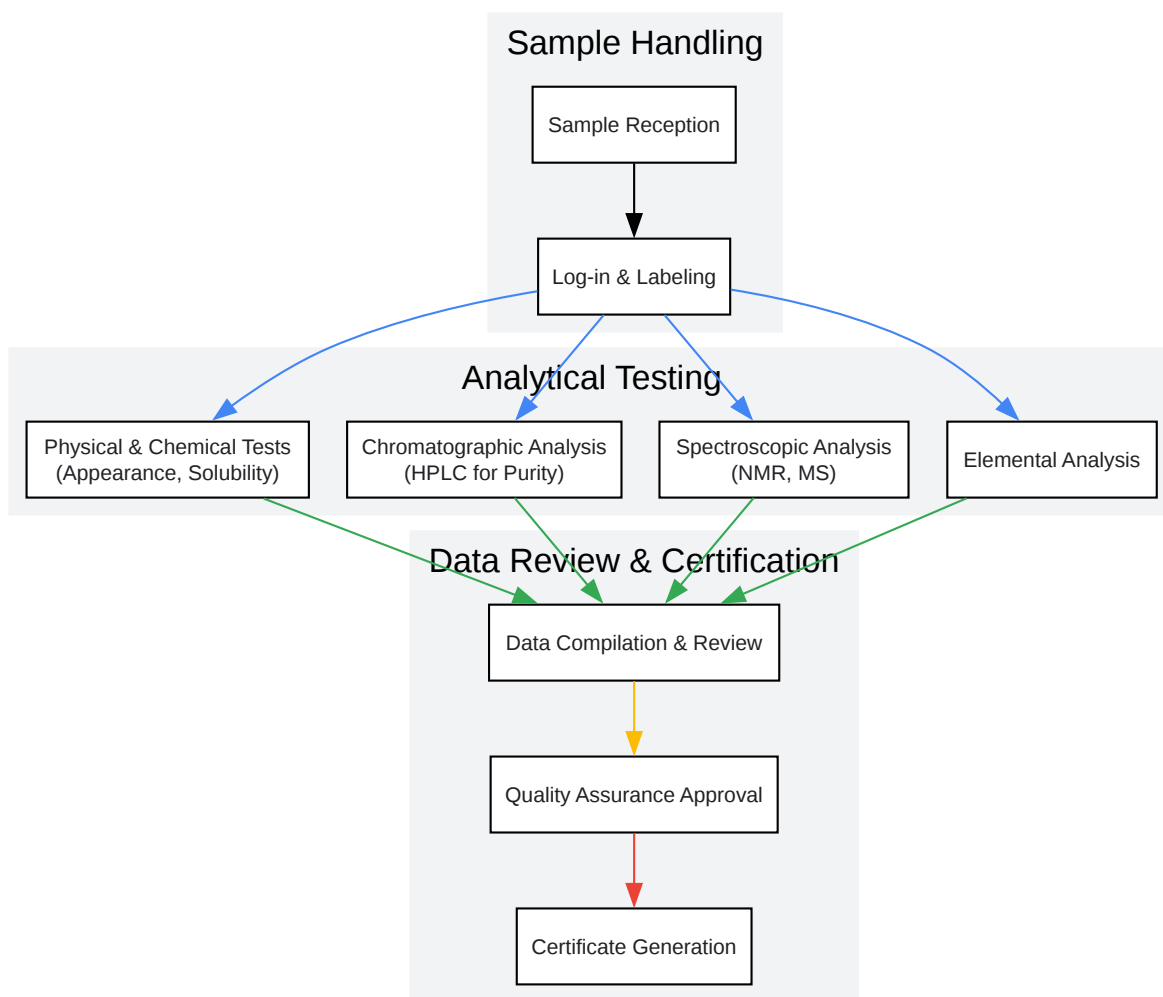
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent in which the sample is soluble, such as DMSO- d_6 or Methanol- d_4 .
- Experiments:
 - ^1H NMR: To identify the presence and chemical environment of any remaining protons in the molecule. The absence of signals at specific positions can confirm successful deuteration.
 - ^{13}C NMR: To identify the carbon skeleton of the molecule.

- 2D NMR (e.g., COSY, HSQC): To establish connectivity between protons and carbons, further confirming the overall structure.
- Procedure:
 - The sample is dissolved in the appropriate deuterated solvent.
 - The NMR spectra are acquired.
 - The chemical shifts, coupling constants, and signal integrations are analyzed to confirm that the spectrum is consistent with the structure of **rac 3,4-Dihydroxymandelic Acid-d3**.

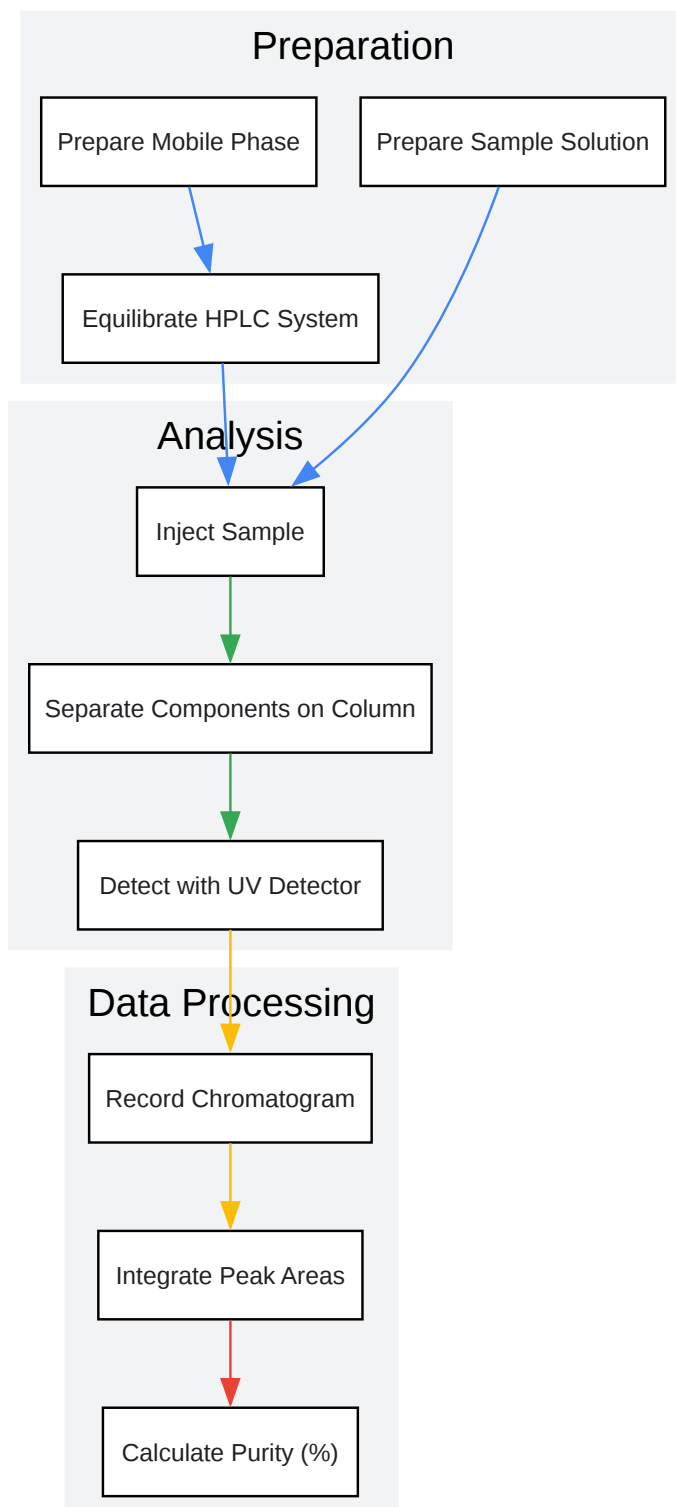
Visualizations

The following diagrams illustrate the general workflows involved in the analysis and certification of a chemical standard.

Certificate of Analysis Workflow



HPLC Purity Determination Workflow

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